Technical Guide: Structural Validation of 2-Methyl-1,4-diazepan-5-one[1]

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Compound of Interest

Compound Name:	*2-Methyl-1,4-diazepan-5-one*
CAS No.:	*1177348-65-0*
Cat. No.:	*B1391430*

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Executive Summary & Strategic Context

The 1,4-diazepan-5-one scaffold is a privileged structure in medicinal chemistry, serving as a core pharmacophore for peptidomimetics and CNS-active agents.[1] However, the introduction of a methyl substituent at the C2 position introduces significant synthetic ambiguity.

Standard cyclization protocols (e.g., reaction of 1,2-diaminopropane with acrylate derivatives) frequently yield regioisomeric mixtures, specifically **2-Methyl-1,4-diazepan-5-one** (Target) and 7-Methyl-1,4-diazepan-5-one (Alternative/Impurity).[1] Distinguishing these isomers is non-trivial due to their identical molecular weight and similar polarity.

This guide provides a self-validating analytical workflow to definitively authenticate the 2-Methyl isomer, contrasting it with its most prevalent regioisomer.

Comparative Analysis: The Regioisomer Challenge

The core challenge lies in the proximity of the methyl group to the distinct electronic environments of the ring: the Amine (N1), the Amide Nitrogen (N4), and the Carbonyl (C5).[1]

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Feature	2-Methyl-1,4-diazepan-5-one **(Target)**	7-Methyl-1,4-diazepan-5-one **(Alternative)**
Structure	Methyl is to N1 and to N4 (Amide).[1]	Methyl is to N1 and to C5 (Carbonyl).[1]
Key Connectivity		
Neighboring CH_2	Adjacent to Amide Nitrogen (N4).[1]	Adjacent to Carbonyl (C5).
^1H NMR Shift (Neighbor)	Deshielded (3.0 – 3.6 ppm).[1]	Shielded (2.4 – 2.7 ppm).[1]
HMBC Correlation	Methyl protons correlate to a carbon that is downfield (~45-50 ppm).[1]	Methyl protons correlate to a carbon that is upfield (~35-40 ppm).[1]

NMR Spectroscopy Validation Protocol

The definitive validation relies on establishing the connectivity of the methylene group adjacent to the chiral center.

A. ^1H NMR Diagnostic Signals ($CDCl_3$, 400 MHz)

- Methyl Doublet: Both isomers show a doublet at ppm.[1] This is not diagnostic.
- The "Smoking Gun" (C3 vs. C6 Protons):
  - In 2-Methyl: The methylene protons at C3 are adjacent to the electron-withdrawing Amide Nitrogen (N4).[1] They appear as a multiplet significantly downfield, typically 3.2 – 3.5 ppm.[1]

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- In 7-Methyl: The methylene protons at C6 are adjacent to the Carbonyl group.[1] While deshielded by the carbonyl, they are less deshielded than those next to the amide nitrogen, appearing typically

  2.4 – 2.6 ppm.[1]

B. 2D NMR: The Self-Validating HMBC Experiment

To satisfy the "Trustworthiness" pillar, you must run an HMBC (Heteronuclear Multiple Bond Coherence) experiment.[1] This links protons to carbons separated by 2-3 bonds.[1]

- Locate the Methyl Protons (

  ppm).[1]
- Trace the Correlation: Look for the cross-peak to the adjacent methylene carbon.
  - Target (2-Me): The Methyl protons will show a correlation to C3.[1] In the

    C dimension, C3 (adjacent to N-Amide) resonates at ~48-52 ppm.[1]
  - Alternative (7-Me): The Methyl protons will show a correlation to C6.[1] In the

    C dimension, C6 (adjacent to Carbonyl) resonates at ~38-42 ppm.[1]

> *Expert Insight: 1,4-diazepanes exhibit ring fluxionality (chair-to-boat flipping).[1] If signals are broad at room temperature, acquire spectra at 323K (50°C) in DMSO-*
>
> to sharpen the multiplets by accelerating the conformational exchange.[1]

Mass Spectrometry Validation (LC-MS/MS)

While high-resolution MS (HRMS) confirms the formula (

,

), it cannot distinguish regioisomers.[1] MS/MS fragmentation patterns provide the necessary structural fingerprint.

Fragmentation Logic (ESI+)

The fragmentation is driven by the stability of the resulting ions after ring opening.

- Primary Pathway (Ring Opening): The amide bond is robust, but the amine-adjacent bonds are labile.[1]
- Target (2-Methyl) Signature:
  - Cleavage often occurs alpha to the amine.
  - Look for the loss of the propylamine fragment or retention of the methylated ethylenediamine fragment.
  - Key Fragment:

    86 (loss of

    , ketene equivalent) is often more pronounced in isomers where the methyl protects the amine segment.[1]

Experimental Protocols

Protocol A: NMR Sample Preparation & Acquisition

- Solvent: Dissolve 5-10 mg of sample in 0.6 mL

  . If solubility is poor, use

  (Note: Amide NH will be visible in DMSO, ~7.5-8.0 ppm).[1]
- Acquisition:
  - 1H: 16 scans, relaxation delay (

)

    2.0s to ensure integration accuracy.

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- HSQC: To assign proton-carbon pairs.
- HMBC: Optimized for

  Hz.

Protocol B: LC-MS/MS Configuration

- Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm).[1]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- MS Source: ESI Positive Mode.
- Collision Energy: Ramp 15-35 eV to generate rich fragmentation spectra.

Visualization of Validation Workflow

The following diagram illustrates the decision tree for distinguishing the 2-Methyl target from the 7-Methyl impurity.

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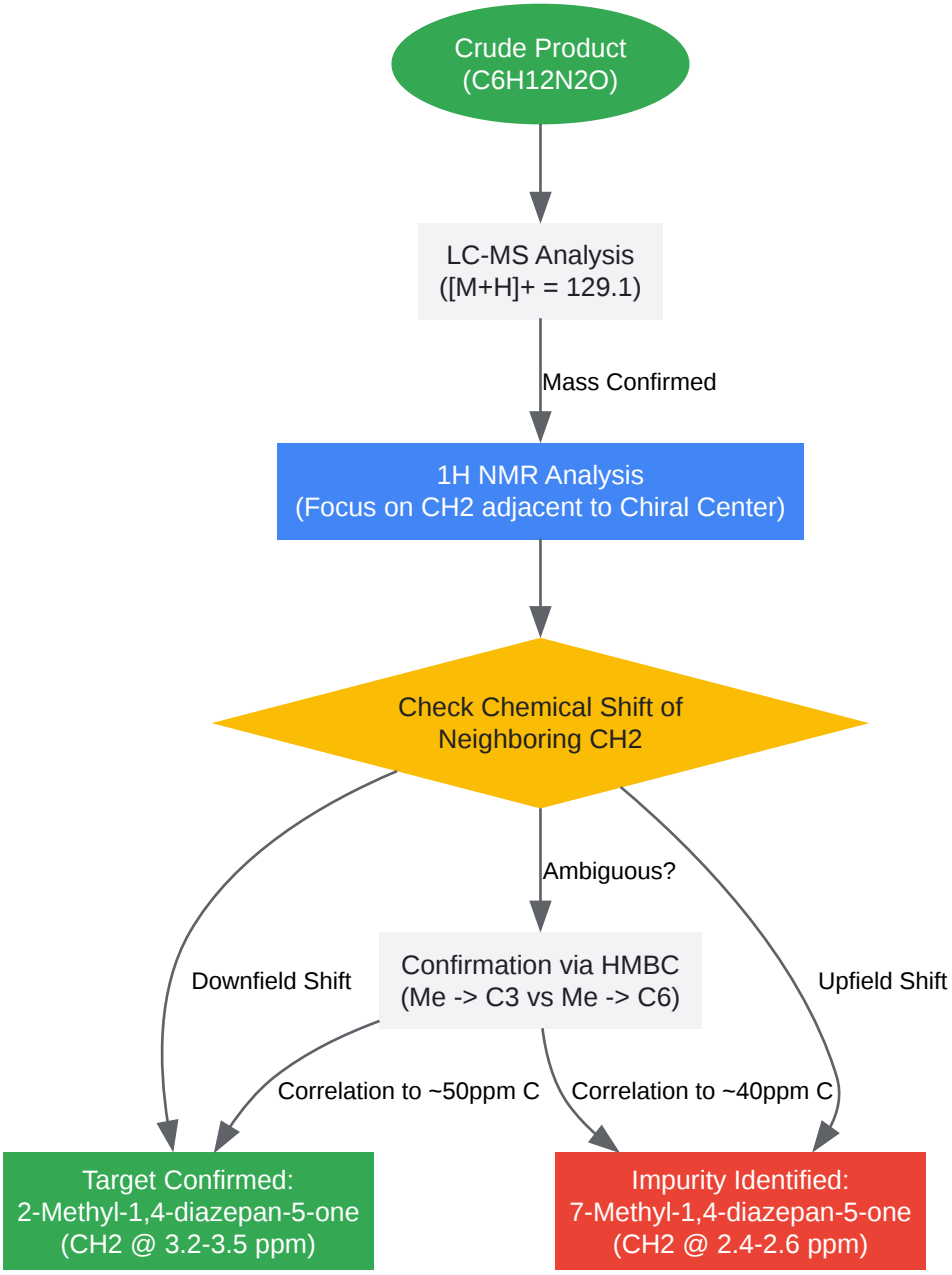

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Figure 1: Analytical decision tree for the structural validation of methyl-1,4-diazepan-5-one regioisomers.

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